

Optimizing Erbon Concentration for Effective Weed Management: A Technical Support Guide

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Compound of Interest

Compound Name: *Erbon*

Cat. No.: *B091682*

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Disclaimer: **Erbon** is an obsolete herbicide, and its use is discontinued. This guide is intended for researchers and scientists for historical and academic purposes only. The information provided is based on available data for its active ingredients and general herbicide principles due to the limited specific documentation for **Erbon**. Always adhere to current safety and environmental regulations for herbicide use.

Frequently Asked Questions (FAQs)

Q1: What is **Erbon** and what was its primary use?

Erbon was a non-selective herbicide used for total vegetation control in non-crop areas.^[1] It is a formulation of two active ingredients: 2-(2,4,5-trichlorophenoxy)ethanol and dalapon.^[2] This combination provided a broad spectrum of activity, with the 2,4,5-T component being effective against broad-leaved plants and the dalapon component targeting grasses.^[2]

Q2: How does **Erbon** work to control weeds?

Erbon has a dual-action mechanism. It is absorbed through both the foliage and the roots of plants.^{[2][3]} The 2,4,5-T component is a synthetic auxin, a type of growth regulator herbicide.^[4] ^[5] It mimics the plant hormone auxin, causing uncontrolled and abnormal cell division and growth in broadleaf plants, leading to stem twisting, leaf malformation, and eventual death.^[4] ^[6] The dalapon component inhibits lipid synthesis in grasses, which is crucial for cell membrane production, particularly in the growing points of the plant.^[7]

Q3: What are the typical symptoms of **Erbon** application on susceptible plants?

Symptoms on broadleaf weeds, caused by the 2,4,5-T component, include bending and twisting of stems and leaves, misshapen new growth, and the formation of abnormal roots.[4] For grasses, the dalapon component will cause a stoppage of growth, with discoloration (yellowing or whitening) of new growth appearing within several days to weeks.[4]

Q4: Is **Erbon** still available for purchase or use?

No, the production of **Erbon** was discontinued by The Dow Chemical Company.[2] Its use is no longer registered in many countries due to concerns related to one of its active ingredients, 2,4,5-T, and its potential contamination with 2,3,7,8-tetrachlorodibenzo-p-dioxin (TCDD).[6][8]

Troubleshooting Guide

Issue 1: **Erbon** application is ineffective or shows poor weed control.

Potential Cause	Troubleshooting Steps
Incorrect Application Timing	Apply when weeds are actively growing. [9] Avoid application during drought or when weeds are dormant. [10]
Unfavorable Environmental Conditions	Temperature: Herbicides are generally most effective between 60°F and 85°F (15°C - 29°C). [11] High temperatures can cause the herbicide to evaporate too quickly. Rainfall: Rain shortly after application can wash the herbicide off the foliage. Allow for a sufficient rain-free period as recommended for systemic herbicides. Humidity: High humidity can increase herbicide absorption by keeping it in a liquid state on the leaf surface for longer. [11]
Improper Spray Coverage	Ensure uniform and thorough wetting of the weed foliage. [10] Use appropriate spray nozzles and techniques to avoid missed spots.
Weed Maturity	Younger, actively growing weeds are generally more susceptible. Mature or hardened-off weeds may be more resistant. [9]
Soil Characteristics (for soil-acting herbicides)	Organic Matter and Clay Content: High organic matter and clay content in the soil can bind the herbicide, making it less available for root uptake. [12] Higher application rates may be needed in such soils. Soil pH: Soil pH can affect the persistence and availability of herbicides. [12]

Issue 2: Non-target plants are showing signs of injury.

Potential Cause	Troubleshooting Steps
Spray Drift	Avoid spraying in windy conditions to prevent the herbicide from drifting onto desirable plants. [11] Use drift-reducing nozzles and lower spray pressures.
Root Uptake by Non-Target Plants	Be aware that Erbon is a soil sterilant, and its components can be taken up by the roots of nearby desirable plants. Do not apply near the root zone of valuable trees, shrubs, or other vegetation.
Equipment Contamination	Thoroughly clean spray equipment after use to prevent contamination of subsequent applications with other chemicals.

Experimental Protocols

Determining Optimal Erbon Concentration (Hypothetical)

Given that specific protocols for **Erbon** are not readily available, a general methodology for testing herbicide efficacy is provided below. This would need to be adapted based on the specific research objectives.

Objective: To determine the effective concentration range of **Erbon** for controlling a target weed species.

Materials:

- **Erbon** formulation (if available for research purposes) or a mixture of its active ingredients, dalapon and 2-(2,4,5-trichlorophenoxy)ethanol.
- Target weed species grown in pots under controlled greenhouse conditions.
- Calibrated laboratory sprayer.

- Personal Protective Equipment (PPE).
- Deionized water.
- Surfactant (if recommended for phenoxy herbicides).

Methodology:

- Plant Propagation: Grow the target weed species from seed in a standardized potting mix. Allow plants to reach a consistent growth stage (e.g., 4-6 true leaves) before treatment.
- Preparation of Herbicide Solutions:
 - Calculate the required amount of **Erbon** concentrate to prepare a stock solution. A formula for this is: $V1 = (C2 \times V2) / C1$, where V1 is the volume of concentrate needed, C2 is the desired final concentration, V2 is the final volume of the spray solution, and C1 is the concentration of the active ingredient in the initial concentrate.[\[13\]](#)
 - Prepare a series of dilutions from the stock solution to test a range of concentrations. It is advisable to include a control group that is not treated with the herbicide.
- Herbicide Application:
 - Calibrate the laboratory sprayer to deliver a known volume of spray solution per unit area.
 - Apply the different concentrations of **Erbon** to separate groups of the target weed species. Ensure even coverage of the foliage.
 - Include a control group that is sprayed only with water (and surfactant, if used in the other treatments).
- Post-Application Care and Observation:
 - Maintain the treated plants in a controlled environment (greenhouse) with optimal conditions for growth.
 - Observe the plants regularly for signs of phytotoxicity, such as leaf curling, twisting, chlorosis (yellowing), and necrosis (tissue death).

- Record observations at set time points (e.g., 3, 7, 14, and 21 days after treatment).
- Data Analysis:
 - Assess the level of weed control for each concentration. This can be done visually (e.g., on a scale of 0-100%, where 0 is no effect and 100 is complete kill) or by measuring plant biomass (harvesting and weighing the above-ground plant material).
 - Analyze the data to determine the concentration that provides effective weed control.

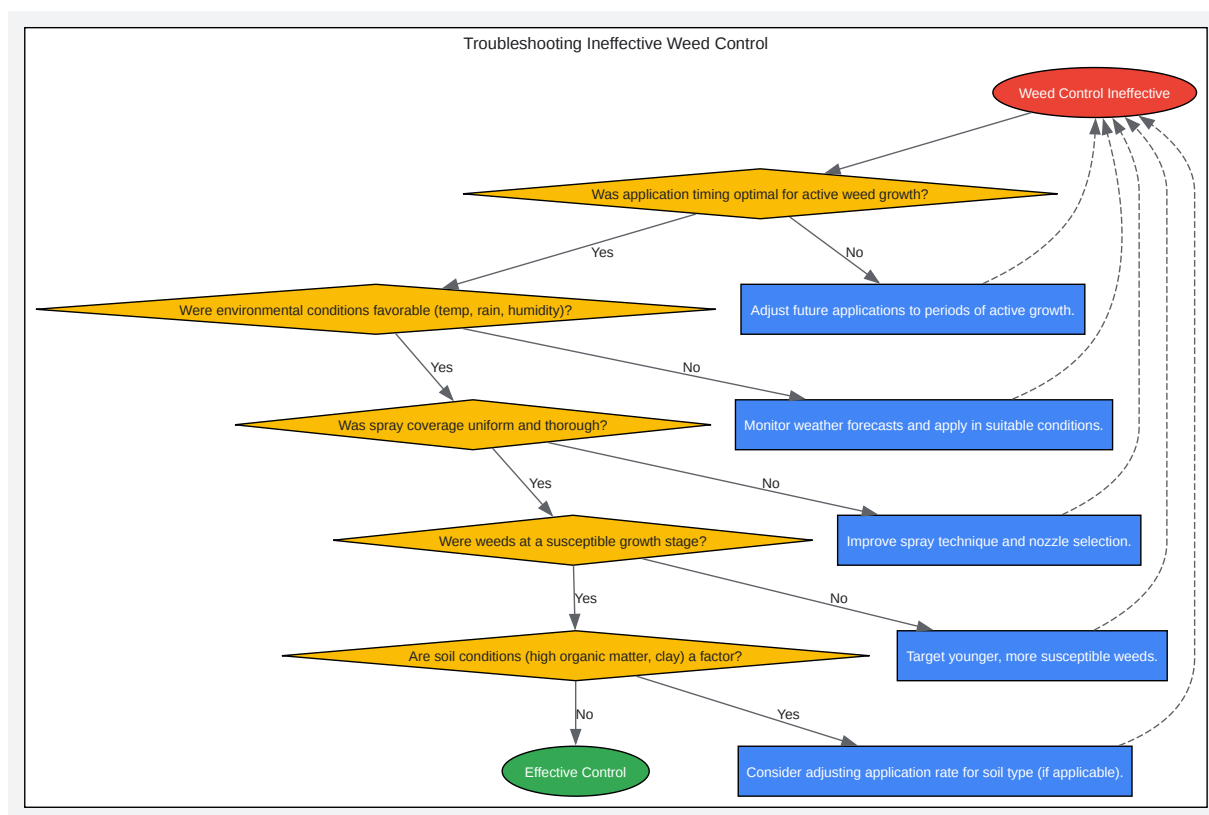
Quantitative Data

Due to the obsolete nature of **Erbon**, specific application rates from product labels are not available. The following table provides historical application rate information for its active ingredient, dalapon, for the control of various grass species. These are provided for informational purposes only.

Target Weed	Dalapon Application Rate (kg/hectare)	Application Timing & Remarks
Barley Grass	1.5 - 2	Apply when seedlings are 5-8 cm high in late autumn or early spring. [10]
Other Grasses in Lucerne (e.g., Annual Poa, Yorkshire Fog)	6	Apply to lucerne in early spring. [10]
General Grass Control (non-selective)	Varies based on grass species and growth stage.	Lower rates for seedlings, higher rates for mature plants. Repeat applications may be necessary. [10]

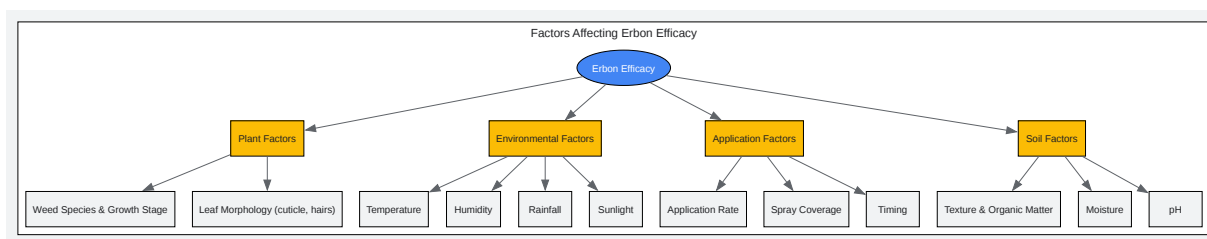
Note: These rates are for dalapon as a standalone product and may not directly translate to the use of **Erbon**.

Visualizations



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Caption: Troubleshooting workflow for ineffective weed control with **Erbon**.



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Caption: Key factors influencing the efficacy of **Erbon** herbicide.

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